

Safeguarding Laboratory Personnel: A Comprehensive Guide to Handling 3,5-Dinitrotoluene

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Compound of Interest

Compound Name: 3,5-Dinitrotoluene

Cat. No.: B012062

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For Immediate Reference: Essential Safety and Logistical Information for the Handling and Disposal of **3,5-Dinitrotoluene**.

This document provides crucial procedural guidance for researchers, scientists, and drug development professionals working with **3,5-Dinitrotoluene**. Adherence to these protocols is vital for ensuring laboratory safety and minimizing environmental impact.

Personal Protective Equipment (PPE)

When handling **3,5-Dinitrotoluene**, a comprehensive personal protective equipment strategy is mandatory to prevent exposure through inhalation, skin contact, or ingestion. The required PPE includes:

- **Hand Protection:** Chemical-resistant gloves, such as butyl rubber or Viton, should be worn. It is advisable to double-glove for added protection.[1] Gloves must be inspected before use and disposed of properly after handling the chemical.[2]
- **Body Protection:** A flame-retardant lab coat or chemical-resistant apron worn over personal clothing is required. For tasks with a higher risk of splashes or spills, chemical-resistant coveralls are recommended.[3][4]
- **Eye and Face Protection:** Safety glasses with side shields are the minimum requirement.[1] In situations where splashing is possible, chemical safety goggles and a face shield are

mandatory.[3][4]

- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[1][5] If airborne concentrations are expected to exceed exposure limits, a NIOSH-approved respirator with organic vapor cartridges and particulate filters is necessary.[6] For higher concentrations, a supplied-air respirator may be required.[4]

Operational Plan for Handling 3,5-Dinitrotoluene

A systematic approach to handling **3,5-Dinitrotoluene** is essential to maintain a safe laboratory environment.

1. Preparation and Engineering Controls:

- Ensure a calibrated and certified chemical fume hood is used for all manipulations of **3,5-Dinitrotoluene**. [5]
- Verify that an emergency eyewash station and safety shower are readily accessible and have been recently tested.
- Designate a specific area for handling **3,5-Dinitrotoluene** to minimize the potential for cross-contamination.
- Assemble all necessary equipment and reagents before commencing work to avoid interruptions.

2. Handling Procedures:

- Wear the appropriate PPE as detailed above before handling the chemical.
- Avoid the formation of dust when working with the solid form of **3,5-Dinitrotoluene**. [5]
- Use spark-proof tools and equipment to prevent ignition sources.
- Keep containers of **3,5-Dinitrotoluene** tightly closed when not in use and store them in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents and bases. [7][8]
- Do not eat, drink, or smoke in the area where **3,5-Dinitrotoluene** is handled. [1][2]

3. Emergency Procedures:

- Inhalation: Immediately move the affected individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention. [2][9]

- Skin Contact: Immediately remove contaminated clothing and wash the affected skin area thoroughly with soap and plenty of water.^{[5][9]} Seek immediate medical attention.^[2]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^[7] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.^{[5][9]}

Quantitative Data for 3,5-Dinitrotoluene

The following table summarizes key quantitative data for **3,5-Dinitrotoluene**, providing a quick reference for safety and handling protocols.

Property	Value
Chemical Identity	
CAS Number	618-85-9[2][3][4][5]
Molecular Formula	C ₇ H ₆ N ₂ O ₄ [2][4]
Molecular Weight	182.13 g/mol [2]
Physical Properties	
Appearance	Orange-yellow crystalline solid[2][7]
Melting Point	93 °C (199.4 °F)[2][9][10]
Boiling Point	Sublimes[9][10]
Flash Point	206.67 °C (404 °F)[5][9][11]
Vapor Pressure	4.05 x 10 ⁻⁴ mm Hg at 25 °C[2][9]
Occupational Exposure Limits (for Dinitrotoluene, mixed isomers)	
OSHA PEL (TWA)	1.5 mg/m ³ [6][7][8]
NIOSH REL (TWA)	1.5 mg/m ³ [6][7]
ACGIH TLV (TWA)	0.2 mg/m ³ [8]
NIOSH IDLH	50 mg/m ³ [7][8]

TWA: Time-Weighted Average; PEL: Permissible Exposure Limit; REL: Recommended Exposure Limit; TLV: Threshold Limit Value; IDLH: Immediately Dangerous to Life or Health.

Disposal Plan

Proper disposal of **3,5-Dinitrotoluene** and its contaminated waste is critical to prevent environmental contamination and ensure regulatory compliance.

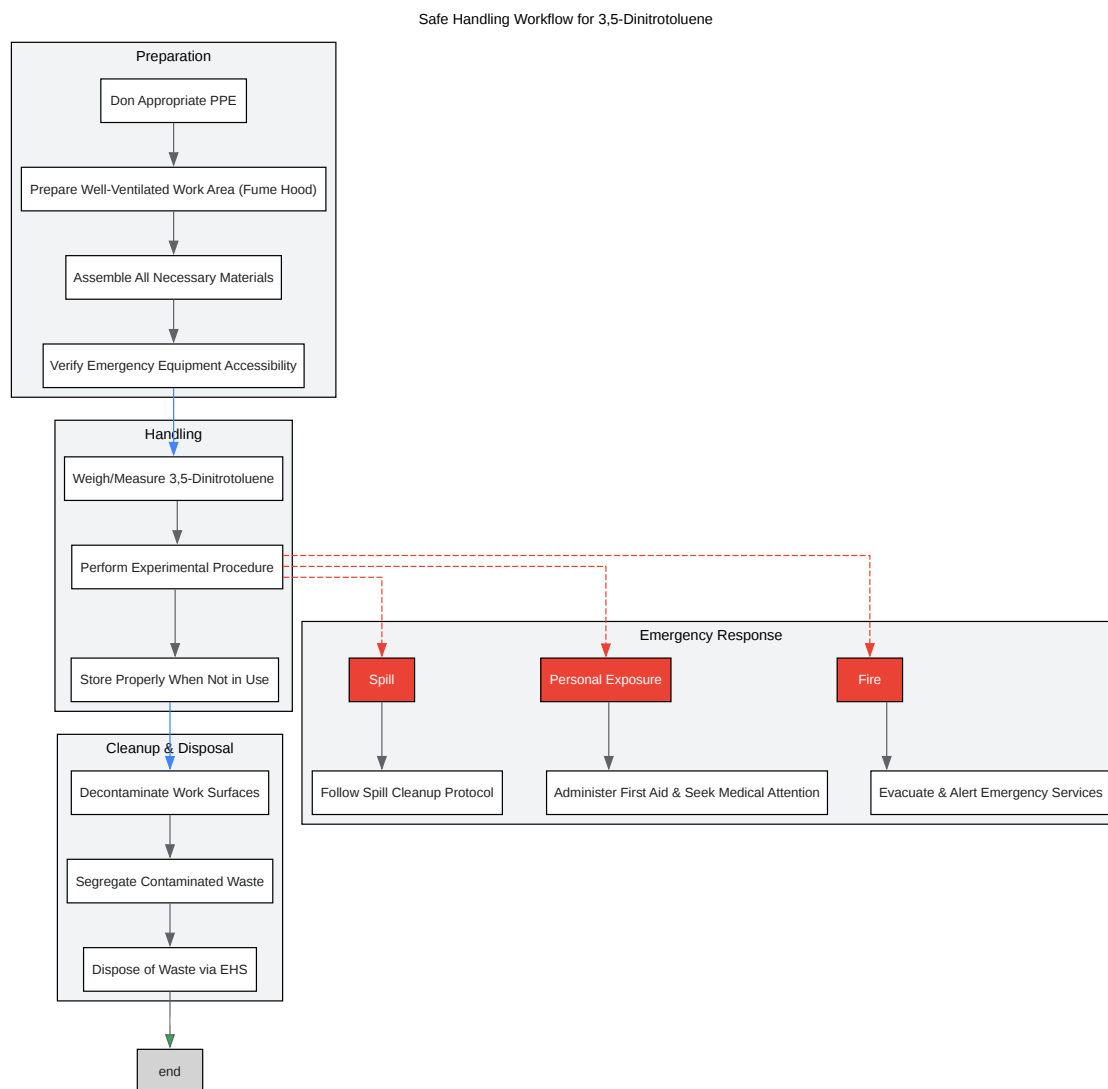
1. Waste Segregation and Collection:

- All waste materials contaminated with **3,5-Dinitrotoluene**, including gloves, disposable lab coats, and bench paper, must be collected in a designated, labeled, and sealed hazardous waste container.
- Unused or unwanted **3,5-Dinitrotoluene** must be disposed of as hazardous waste. Do not attempt to dispose of it down the drain or in regular trash.

2. Disposal Method:

- The primary recommended method for the disposal of **3,5-Dinitrotoluene** is through controlled incineration in a licensed hazardous waste facility.^[10] This should be performed in an incinerator equipped with an alkaline scrubber to neutralize toxic fumes.^[10]
- For larger quantities, reclamation may be an option; otherwise, it can be dissolved in a flammable solvent and atomized in a suitable combustion chamber.^[10]
- All disposal activities must be conducted in strict accordance with local, state, and federal regulations.^{[1][2]} Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on hazardous waste disposal procedures.

Safe Handling Workflow for 3,5-Dinitrotoluene



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Caption: A logical workflow for the safe handling of **3,5-Dinitrotoluene**.

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